

applications of N'-Boc-N-(Gly-Oleoyl)-Lys in drug delivery systems

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Compound of Interest

Compound Name: N'-Boc-N-(Gly-Oleoyl)-Lys

Cat. No.: B15621670

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An extensive review of the scientific literature did not yield specific studies detailing the application of **N'-Boc-N-(Gly-Oleoyl)-Lys** in drug delivery systems. As such, quantitative data and established experimental protocols for its use in liposomes, nanoparticles, or micelles are not available in published research.

However, based on the known properties of similar lipid-peptide conjugates and established methodologies in drug delivery, we can construct representative application notes and protocols to guide researchers in this area. The following sections provide a detailed overview of the potential applications, synthesis, formulation, and characterization of drug delivery systems based on **N'-Boc-N-(Gly-Oleoyl)-Lys**.

Application Notes: N'-Boc-N-(Gly-Oleoyl)-Lys in Drug Delivery

N'-Boc-N-(Gly-Oleoyl)-Lys is an amphiphilic molecule comprising a lipophilic oleoyl tail and a hydrophilic Boc-protected glycine-lysine headgroup. This structure makes it a promising candidate for the formulation of various nanocarrier-based drug delivery systems, including liposomes, micelles, and nanoparticles.

Key Potential Applications:

- **Solubilization of Hydrophobic Drugs:** The oleoyl group can form a hydrophobic core in aqueous media, capable of encapsulating poorly water-soluble drugs, thereby enhancing

their bioavailability.

- **Formation of Stable Drug Carriers:** The self-assembly of **N'-Boc-N-(Gly-Oleoyl)-Lys** can lead to the formation of stable nanostructures such as micelles or can be incorporated into lipid bilayers of liposomes to modulate their properties.
- **Controlled Drug Release:** The nature of the carrier system formed can be tailored to achieve sustained or triggered release of the encapsulated therapeutic agent.
- **Surface Modification of Nanocarriers:** The lysine residue, after deprotection of the Boc group, can be used for further surface functionalization, such as PEGylation to prolong circulation time or conjugation with targeting ligands for site-specific drug delivery.
- **Component of Lipid Nanoparticles (LNPs):** This lipid-like molecule could potentially be used as a component in LNPs for the delivery of nucleic acids like siRNA and mRNA, although this would require further investigation.

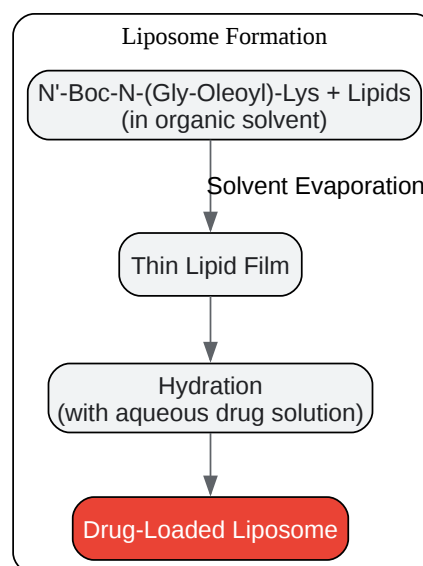
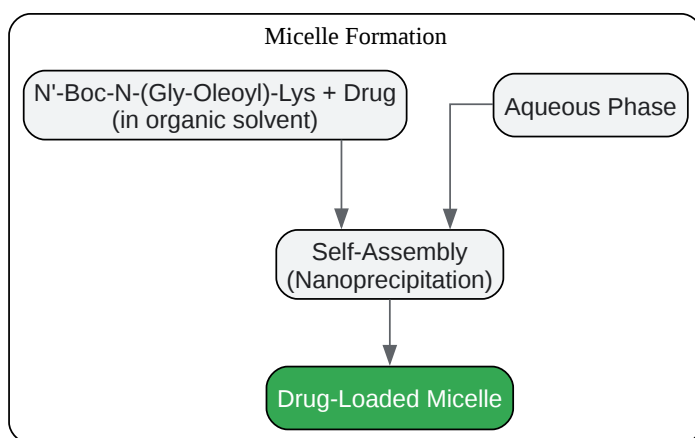
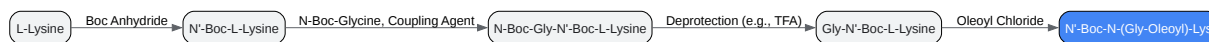
Synthesis of N'-Boc-N-(Gly-Oleoyl)-Lys

The synthesis of **N'-Boc-N-(Gly-Oleoyl)-Lys** involves a multi-step process, beginning with the protection of lysine, followed by coupling with glycine and oleic acid.

Protocol for Synthesis:

- **Protection of Lysine:** The ϵ -amino group of L-lysine is first protected with a Boc group.
- **Coupling with Glycine:** The α -amino group of the Boc-protected lysine is then coupled with N-Boc-glycine.
- **Acylation with Oleic Acid:** Following the deprotection of the glycine's Boc group, the free amino group is acylated with oleic acid.
- **Final Deprotection and Purification:** The final compound is obtained after the necessary deprotection steps and is purified using chromatographic techniques.

Below is a visual representation of the synthetic workflow.



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